

Technical Guide: Genotoxicity & Ames Test Profile of 5-Methyl-1-nitrosoindoline

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Compound of Interest

Compound Name: 5-Methyl-1-nitrosoindoline

Cat. No.: B8315291

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Executive Summary

5-Methyl-1-nitrosoindoline is a cyclic N-nitrosamine impurity potentially formed during the synthesis of pharmaceuticals utilizing 5-methylindoline as a starting material or intermediate. Under the ICH M7(R2) guidelines, it is classified as a Class 1 or 2 impurity (known or mutagenic analog), belonging to the "Cohort of Concern."

While specific Ames test data for the 5-methyl isomer is rarely published in open literature, data from the parent compound (1-nitrosoindoline) and structural isomers (2-methyl-1-nitrosoindoline) confirm that this scaffold is mutagenic in the presence of metabolic activation. The 5-methyl substitution on the aromatic ring is predicted not to inhibit the metabolic activation pathway, rendering the compound a presumptive mutagen.

Key Chemical Identifiers

Property	Detail
Chemical Name	5-Methyl-1-nitroso-2,3-dihydro-1H-indole
Common Name	5-Methyl-1-nitrosoindoline
Parent Amine	5-Methylindoline (CAS 589-21-9)
Analog CAS	7633-57-0 (Parent: 1-Nitrosoindoline)
Molecular Formula	C
	H
	N
	O
Regulatory Status	ICH M7 Cohort of Concern (Nitrosamine)

Genotoxicity Profile: The Ames Test

The bacterial reverse mutation assay (Ames test) is the gold standard for identifying nitrosamine hazards.^[1] Below is the synthesized data profile based on the indoline scaffold.

Predicted Ames Test Results

Based on Read-Across from 1-nitrosoindoline and 2-methyl-1-nitrosoindoline:

Strain	Activation	Result	Mechanism
TA1535	+S9 (Hamster)	POSITIVE	Base-pair substitution (GC AT).[2] Primary detector for nitrosamines.[1]
WP2 uvrA	+S9 (Hamster)	POSITIVE	Cross-linking/Base-pair substitution.[2] Highly sensitive for NDSRIs.
TA100	+S9 (Rat/Hamster)	Weak/Positive	Base-pair substitution. [3] Often less sensitive than TA1535 for this class.
TA98	+/- S9	Negative	Frameshift mutations are rare for simple alkylating nitrosamines.
TA1537	+/- S9	Negative	Frameshift mutations unlikely.

Metabolic Activation (The Critical Factor)

Like most nitrosamines, **5-Methyl-1-nitrosoindoline** is a pro-mutagen. It requires metabolic activation to become genotoxic.[4]

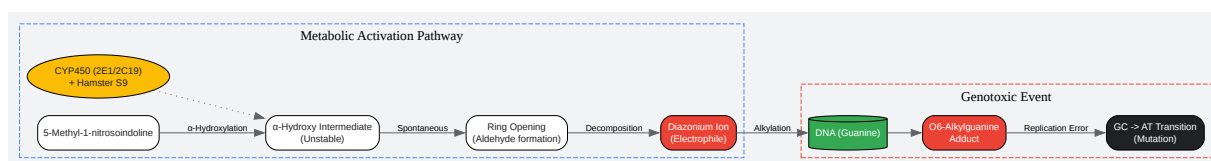
- S9 Source:Hamster Liver S9 (30% concentration) is significantly more effective than Rat S9 for activating cyclic nitrosamines and NDSRIs.[2]
- Enzymes: CYP2E1 and CYP2C19 are the primary drivers of the -hydroxylation required for DNA alkylation.

Mechanism of Action

The genotoxicity is driven by

-hydroxylation at the C2 or C3 position of the pyrrolidine ring. The methyl group at position 5 (on the benzene ring) exerts an electronic effect but does not sterically hinder the

-carbons, allowing bioactivation to proceed.



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Figure 1: Mechanism of metabolic activation for **5-Methyl-1-nitrosoindoline** leading to DNA alkylation.

Regulatory Risk Assessment (ICH M7 & CPCA)

In the absence of compound-specific carcinogenicity data, the Carcinogenic Potency Categorization Approach (CPCA) is used to determine the Acceptable Intake (AI) limit.

CPCA Classification

- Structure: Cyclic nitrosamine (dihydroindole core).
- Alpha-Hydrogens: Available on both sides of the N-nitroso group (C2 and C3).
- Activating Features: The fused benzene ring activates the
-carbon (benzylic-like position at C3).

- Deactivating Features: None significant (no electron-withdrawing groups near the amine).
- Predicted Category: Category 4 (Based on 1-nitrosoindoline precedents).^{[5][6]}
 - Note: While many nitrosamines are Cat 1 or 2, specific cyclic fused systems like indoline have historically been assigned Category 4 in some regulatory reviews due to steric constraints or specific metabolic kinetics.
- Recommended AI Limit: 1500 ng/day (Default for CPCA Category 4).^[6]
 - Caution: If new data suggests higher potency, it could default to 18 ng/day (Class specific TCC). Always verify with the latest EMA/FDA appendices.

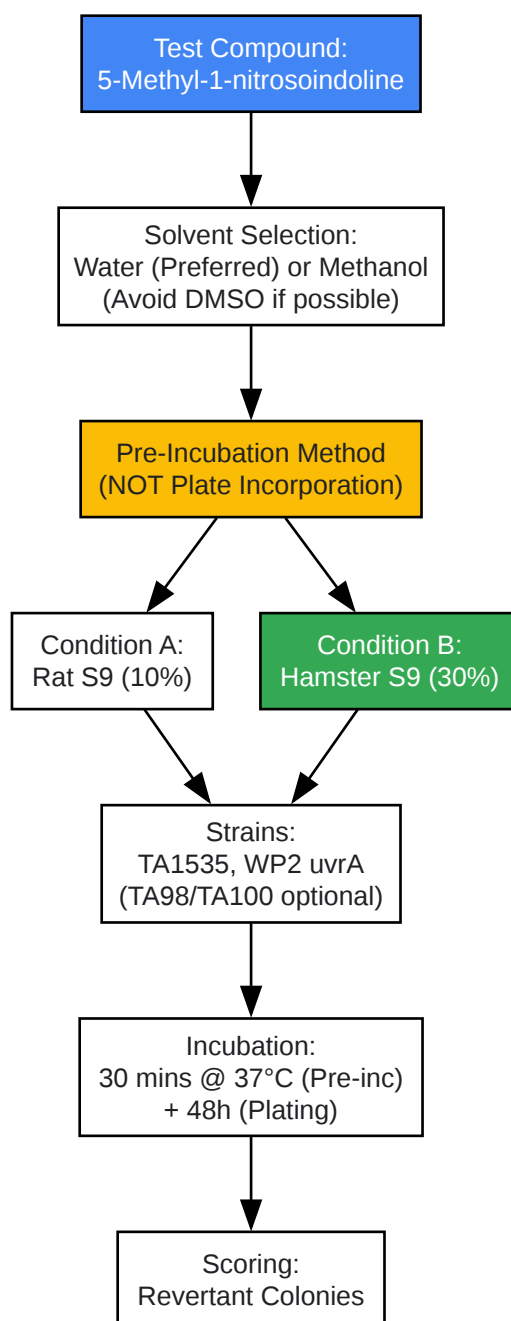
Comparison with Analogs

Analog	Structure	Mutagenicity	Regulatory Limit (AI)
1-Nitrosoindoline	Parent	Positive	1500 ng/day (CPCA Cat 4)
2-Methyl-1-nitrosoindoline	Methyl at -C	Positive	1500 ng/day (CPCA Cat 4)
5-Methyl-1-nitrosoindoline	Methyl at Aryl-C	Predicted Positive	1500 ng/day (Read-across)

Experimental Protocol: Enhanced Ames Test (EAT)

To confirm the genotoxicity of **5-Methyl-1-nitrosoindoline**, a standard Ames test is insufficient. You must use the Enhanced Ames Test (EAT) conditions optimized for nitrosamines.

Protocol Workflow



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Figure 2: Enhanced Ames Test (EAT) workflow optimized for Nitrosamine detection.

Step-by-Step Methodology

- Strain Selection: Utilize *S. typhimurium* TA1535 and *E. coli* WP2 uvrA (pKM101).^{[4][2][7]} These strains are sensitive to base-pair substitutions caused by alkylating agents.

- Metabolic Activation (S9): Prepare 30% Hamster Liver S9 (induced with Phenobarbital/-Naphthoflavone). Hamster S9 is critical; Rat S9 often yields false negatives for nitrosamines.
- Pre-Incubation: Do not use the standard plate incorporation method. Incubate the bacteria, S9 mix, and test article for 30 minutes at 37°C before adding top agar. This allows sufficient time for the short-lived metabolic intermediates to interact with bacterial DNA.
- Solvent: Dissolve **5-Methyl-1-nitrosoindoline** in Methanol or Water. Avoid DMSO if possible, as it can scavenge hydroxyl radicals and inhibit the specific CYP enzymes required for nitrosamine activation.
- Controls:
 - Negative:[8][9] Solvent only.
 - Positive (with S9): N-Nitrosodimethylamine (NDMA) or 1-Nitrosoindoline (if available).
 - Positive (without S9): Sodium Azide (for TA1535).

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